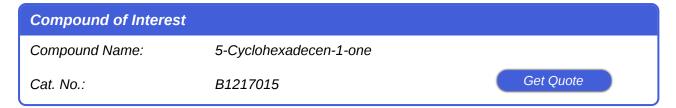


Application Notes and Protocols for the Purification of 5-Cyclohexadecen-1-one

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed methodologies for the purification of **5-Cyclohexadecen-1-one**, a key intermediate in the fragrance industry and a valuable building block in organic synthesis. The protocols outlined below cover three primary purification techniques: vacuum distillation, silica gel column chromatography, and purification via semicarbazone derivatization.

Introduction

5-Cyclohexadecen-1-one, also known by trade names such as Velvione or Ambretone, is a macrocyclic ketone with a characteristic musk odor.[1] Commercially available as a mixture of (Z)- and (E)-isomers, its purity is crucial for applications in fragrance formulations and as a starting material for further chemical transformations.[2] The choice of purification method depends on the initial purity of the material, the nature of the impurities, and the desired final purity and scale of the operation. This application note provides detailed protocols for three common and effective purification techniques.

Physicochemical Properties

A summary of the key physical and chemical properties of **5-Cyclohexadecen-1-one** is provided in the table below.



Property	Value
Molecular Formula	C16H28O
Molecular Weight	236.39 g/mol [3]
Appearance	Colorless to pale yellow liquid[3]
Boiling Point	296 - 300 °C (at atmospheric pressure)[3]
115 °C (at 0.03 mmHg)[4]	
Density	0.93 g/cm ³ [3]
Purity (Commercial)	>97% to 98-100% (by GC)[2][3][5]

Purification Protocols

The following section details the experimental procedures for the purification of **5- Cyclohexadecen-1-one**.

Method 1: Vacuum Distillation

Vacuum distillation is a suitable method for purifying thermally stable, high-boiling point compounds like **5-Cyclohexadecen-1-one** by lowering their boiling point to prevent decomposition.[4][6][7]

Experimental Protocol:

- Apparatus Setup: Assemble a short-path distillation apparatus equipped with a vacuum adapter, a receiving flask, and a thermometer. Ensure all glass joints are properly greased and sealed to maintain a high vacuum.
- Sample Loading: Place the crude 5-Cyclohexadecen-1-one into the distillation flask. Add a
 magnetic stir bar for smooth boiling.
- Initiating Vacuum: Connect the apparatus to a vacuum pump and gradually reduce the pressure to approximately 0.03 mmHg.



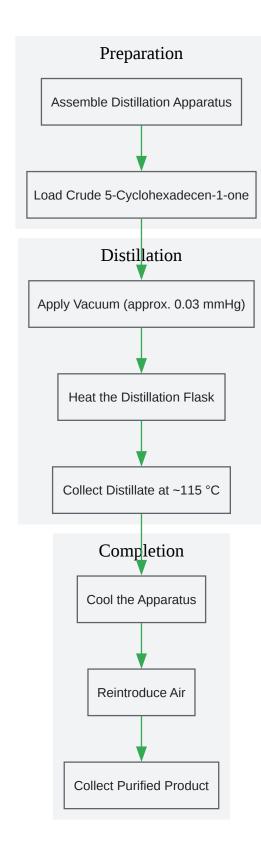


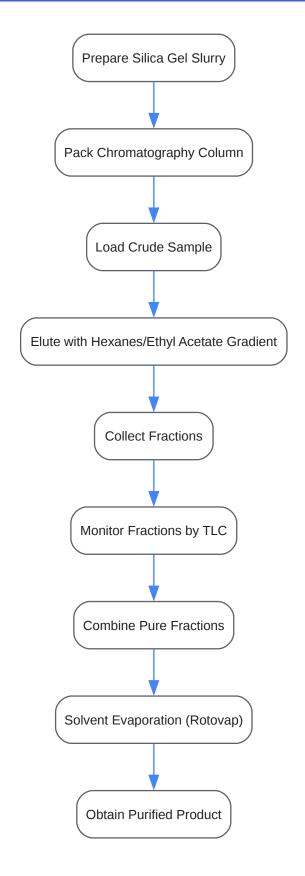


- Heating: Once the desired vacuum is achieved, begin heating the distillation flask using a heating mantle.
- Fraction Collection: Collect the distillate that comes over at a vapor temperature of approximately 115 °C. Discard any initial lower-boiling fractions and stop the distillation before higher-boiling impurities begin to distill.
- Completion: Once the distillation is complete, remove the heat source and allow the apparatus to cool to room temperature before slowly reintroducing air into the system.

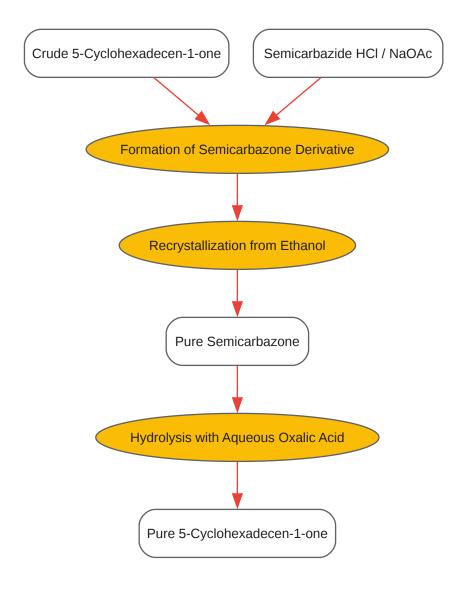
Workflow for Vacuum Distillation:











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